

An In-depth Technical Guide to the Applications of 2,2-Dibromoethanol

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Compound of Interest

Compound Name: 2,2-Dibromoethanol

Cat. No.: B6596888

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This technical guide provides a comprehensive overview of the known applications of **2,2-Dibromoethanol**, with a focus on its role in organic synthesis and its potential in other industrial applications. This document is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Introduction

2,2-Dibromoethanol is an organobromine compound with the chemical formula $C_2H_4Br_2O$.^[1] ^[2] Its structure, featuring a gem-dibromo group adjacent to a hydroxyl group, makes it a versatile reagent in organic synthesis. While its applications are not as extensively documented as some of its derivatives, it serves as a valuable building block for the synthesis of more complex molecules.^[3] This guide will detail its synthesis, chemical properties, and known applications, along with available experimental data.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2,2-Dibromoethanol** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₂ H ₄ Br ₂ O	[1] [2]
Molecular Weight	203.86 g/mol	[1] [2] [3]
CAS Number	83206-47-7	[1] [2] [3]
Boiling Point (Predicted)	203.7 ± 20.0 °C	[1]
Density (Predicted)	2.376 ± 0.06 g/cm ³	[1]
pKa (Predicted)	13.15 ± 0.10	[1]

Synthesis of 2,2-Dibromoethanol

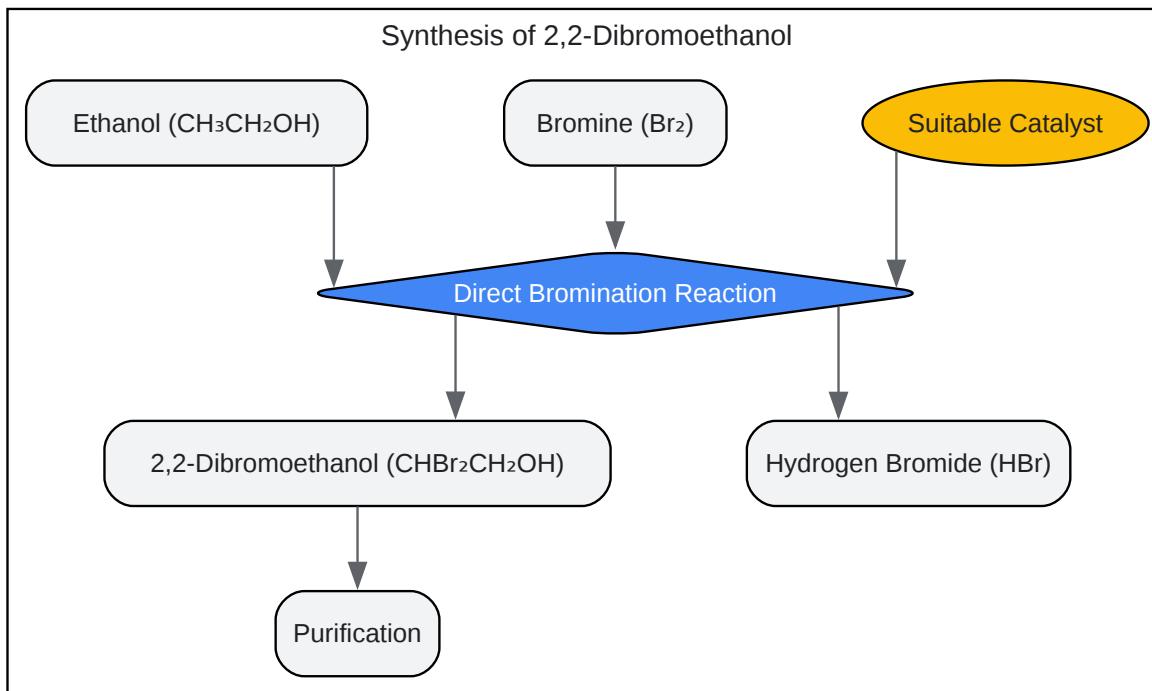
The primary method for the synthesis of **2,2-Dibromoethanol** is through the direct bromination of ethanol.[\[3\]](#) This reaction involves the substitution of two hydrogen atoms on the alpha-carbon of ethanol with bromine atoms.

A general representation of this synthesis is as follows:



While specific catalysts and reaction conditions can vary to optimize yield and purity, this direct bromination remains the fundamental approach to its production.[\[3\]](#)

Below is a conceptual workflow for the synthesis of **2,2-Dibromoethanol**.



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A simplified workflow for the synthesis of **2,2-Dibromoethanol**.

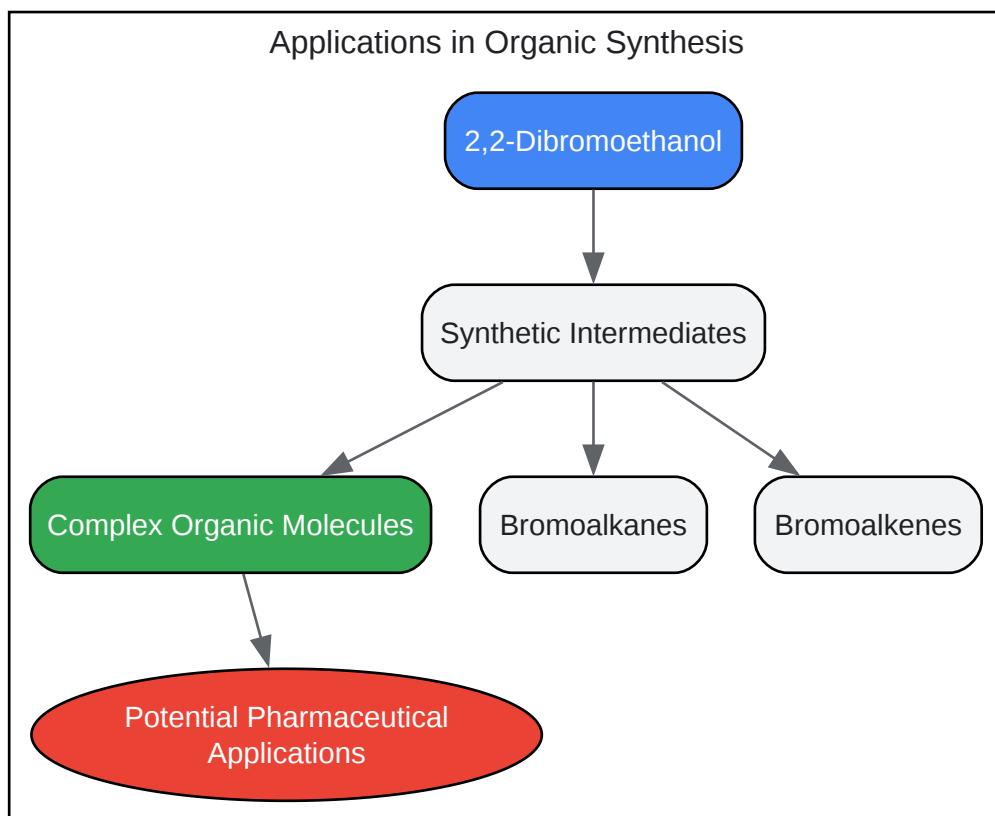
Applications in Organic Synthesis

The dual functionality of **2,2-Dibromoethanol**, arising from its reactive hydroxyl (-OH) group and the gem-dibromo (-CBr₂) group, makes it a useful precursor in various organic transformations.[3]

2,2-Dibromoethanol serves as a starting material for the synthesis of more complex molecular architectures.[3] Its functional groups can undergo a variety of reactions, enabling the construction of novel compounds.

This compound has been identified as a reagent in the synthesis of bromoalkanes and bromoalkenes.[3] The gem-dibromo group can be manipulated through elimination or substitution reactions to introduce unsaturation or further functionalization.

The logical relationship for its use as a synthetic intermediate is depicted below.



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Role of **2,2-Dibromoethanol** as a synthetic intermediate.

Other Potential Industrial Applications

While less documented, **2,2-Dibromoethanol** and related organobromine compounds have potential uses in several industrial sectors.

Organobromine compounds are widely used as flame retardants.^[3] Although specific data for **2,2-Dibromoethanol** is not readily available, its bromine content suggests potential utility in this area.

Some organobromine compounds serve as biocides and fumigants.^[3] It is important to distinguish **2,2-Dibromoethanol** from the structurally similar but more widely used biocide, 2,2-dibromo-2-nitroethanol (DBNE).^{[4][5][6]} While DBNE has extensive applications as a preservative and antimicrobial agent, the biocidal activity of **2,2-Dibromoethanol** itself is not well-characterized in the available literature.

Distinction from 2,2-Dibromo-2-nitroethanol (DBNE)

It is crucial for researchers to differentiate between **2,2-Dibromoethanol** and 2,2-Dibromo-2-nitroethanol (DBNE), also known as Bronopol. DBNE is a potent and widely used biocide in various industries, including cosmetics, water treatment, and pharmaceuticals.^{[4][5][6]} The presence of the nitro group in DBNE significantly alters its chemical and biological properties compared to **2,2-Dibromoethanol**.

Feature	2,2-Dibromoethanol	2,2-Dibromo-2-nitroethanol (DBNE)
Molecular Formula	C ₂ H ₄ Br ₂ O	C ₂ H ₃ Br ₂ NO ₃
Molecular Weight	203.86 g/mol	248.87 g/mol
Primary Application	Organic Synthesis Intermediate	Biocide and Preservative

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and application of **2,2-Dibromoethanol** are not extensively available in the public domain. The provided synthesis information is based on established chemical principles for the bromination of alcohols.^[3] Researchers should refer to general organic chemistry literature for methodologies on reactions involving haloalcohols and adapt them for this specific compound, with appropriate safety precautions.

Safety and Handling

2,2-Dibromoethanol is expected to be a hazardous chemical. Based on data for similar compounds, it may be harmful if swallowed, in contact with skin, or inhaled, and is suspected of causing cancer.^[2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Conclusion

2,2-Dibromoethanol is a valuable, though not extensively studied, reagent in organic synthesis. Its primary application lies in its use as a precursor for more complex molecules, including bromoalkanes and bromoalkenes, which may have downstream applications in pharmaceuticals and other areas of chemical research.^[3] While it shares structural similarities with the widely used biocide DBNE, its own applications and biological activity are distinct and less characterized. Further research is needed to fully elucidate the reaction kinetics, thermodynamic properties, and potential applications of this compound.

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